

## 3-Ethyloctane CAS number 5881-17-4.

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Compound of Interest		
Compound Name:	3-Ethyloctane	
Cat. No.:	B044116	Get Quote

An In-depth Technical Guide to **3-Ethyloctane** (CAS: 5881-17-4)

#### Introduction

**3-Ethyloctane**, identified by the CAS number 5881-17-4, is a branched-chain alkane with the molecular formula C<sub>10</sub>H<sub>22</sub>.[1][2] It consists of a linear octane backbone with an ethyl group substituted at the third carbon position.[1] This structure results in a colorless, flammable liquid that is insoluble in water but soluble in organic solvents.[1] As a non-polar hydrocarbon, it demonstrates low reactivity under standard conditions.[1]

In research and industrial settings, **3-Ethyloctane** is of significant interest. It is a valuable high-purity reference standard in analytical chemistry, particularly for calibrating instruments and developing methods in gas chromatography (GC) and mass spectrometry (MS).[3] Its specific branching makes it a useful model compound for studying structure-property relationships in hydrocarbons, including investigations into combustion kinetics and fuel performance, as the isomerization of alkanes directly impacts fuel efficiency.[3] Furthermore, it serves as a non-polar solvent or intermediate in organic synthesis.[3][4]

### **Physical and Chemical Properties**

The fundamental physical and chemical characteristics of **3-Ethyloctane** are summarized below. These properties are crucial for its handling, application in synthesis, and analysis.



Property	Value	Source(s)
CAS Number	5881-17-4	[5][6][7][8]
Molecular Formula	C10H22	[1][2][5][7]
IUPAC Name	3-ethyloctane	[3][7]
Molecular Weight	142.28 g/mol	[2][3][5][6][7]
Appearance	Colorless liquid	[1][9]
Boiling Point	166.5 °C	[9]
Melting Point	-87.69 °C	[9]
Density	0.736 g/cm <sup>3</sup>	[9]
Water Solubility	65.19 μg/L (temperature not stated)	[9]
LogP (Octanol/Water)	5.3 - 6.477	[4][9][10]
InChI Key	OEYGTUAKNZFCDJ- UHFFFAOYSA-N	[1][3][5][7]

# **Spectroscopic Data**

Spectroscopic analysis is essential for the structural elucidation and confirmation of **3-Ethyloctane**.



Technique	Description	Source(s)
<sup>1</sup> H NMR	The proton NMR spectrum is complex due to the number of chemically non-equivalent protons along the carbon chain, but the chemical shifts and coupling patterns are predictable.[3]	[3]
<sup>13</sup> C NMR	Carbon NMR provides direct information on the carbon skeleton, allowing for the identification of all unique carbon environments within the molecule.[11]	[11]
Mass Spectrometry	Electron ionization mass spectrometry (EI-MS) data is available through the NIST WebBook.[12][13] The fragmentation pattern is characteristic of branched alkanes, with a top peak observed at an m/z of 71.[7]	[7][12][13]
Infrared (IR) Spectroscopy	The gas-phase IR spectrum, available from the NIST/EPA Gas-Phase Infrared Database, shows characteristic C-H stretching and bending vibrations for alkanes.	[12]

# **Experimental Protocols**Synthesis Methodologies

The laboratory-scale synthesis of **3-Ethyloctane** requires precise control to achieve the desired isomer with high yield.[3] Common strategies include:

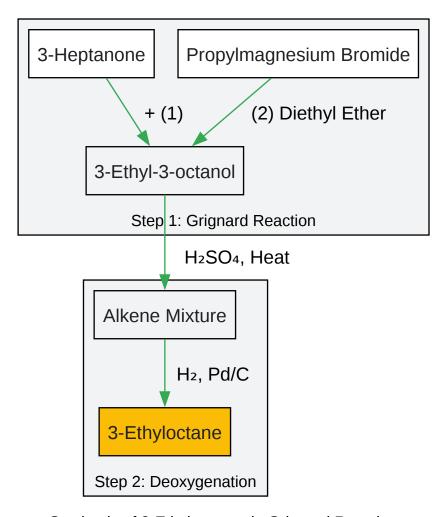
#### Foundational & Exploratory





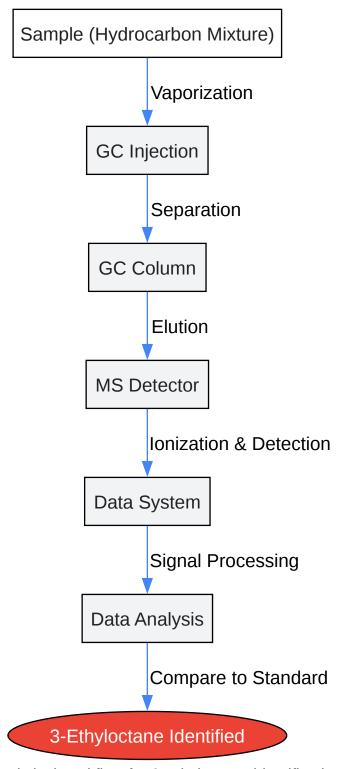
- Grignard Reaction: A robust method involves the reaction of a Grignard reagent with a ketone to form a tertiary alcohol, which is subsequently deoxygenated.[3]
  - Reaction: Propylmagnesium bromide is reacted with 3-heptanone in an appropriate ether solvent (e.g., diethyl ether) to form the tertiary alcohol, 3-ethyl-3-octanol.[3]
  - Dehydration: The resulting alcohol is dehydrated, typically using a strong acid catalyst (e.g., H<sub>2</sub>SO<sub>4</sub>) and heat, to yield a mixture of alkenes.[3]
  - Hydrogenation: The alkene mixture is then subjected to catalytic hydrogenation (e.g., H<sub>2</sub> over a palladium catalyst) to reduce the double bond and yield the final product, 3 Ethyloctane.[3]
- Alkylation: This method involves the direct formation of a carbon-carbon bond on an alkane backbone.
  - Friedel-Crafts Alkylation: An octane substrate can be alkylated using an ethyl halide (e.g., ethyl chloride or bromide) in the presence of a Lewis acid catalyst such as aluminum chloride (AICI<sub>3</sub>).[4]





Synthesis of 3-Ethyloctane via Grignard Reaction





Analytical workflow for 3-Ethyloctane identification.

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